

# Proper Disposal of iCRT-5: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	iCRT-5	
Cat. No.:	B15544077	Get Quote

Researchers and scientists utilizing **iCRT-5**, a cell-permeable  $\beta$ -catenin-responsive transcription (CRT) inhibitor, must adhere to strict disposal procedures to ensure laboratory safety and environmental compliance. This guide provides essential, step-by-step instructions for the proper disposal of **iCRT-5** in both its solid form and when dissolved in solvents such as DMSO.

## **Key Chemical and Physical Properties of iCRT-5**

A summary of the key quantitative data for **iCRT-5** is presented below. This information is critical for understanding the compound's characteristics and handling requirements.



Property	Value
Molecular Formula	C16H17NO5S2
Molecular Weight	367.44 g/mol
Appearance	Solid
Purity	>98%
Solubility	Soluble in DMSO
Storage (Solid)	-20°C for up to 12 months, under desiccating conditions.[1]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month.[2]

## **Personal Protective Equipment (PPE)**

Before initiating any disposal procedures, it is imperative to be outfitted with the appropriate personal protective equipment (PPE) to minimize exposure risk. Essential PPE for handling iCRT-5 and its waste includes:

- Safety Glasses or Goggles: To protect the eyes from splashes.[3][4][5][6]
- Chemical-Resistant Gloves: Nitrile or butyl gloves are recommended.[3][4] Note that DMSO can readily penetrate some types of gloves; therefore, selecting gloves specifically resistant to DMSO is crucial when handling solutions.
- Laboratory Coat: To protect skin and clothing from contamination.[3][7]

## **Step-by-Step Disposal Procedures**

The disposal of **iCRT-5** must be managed as hazardous chemical waste, in accordance with institutional, local, and national regulations.[1][8][9] Under no circumstances should **iCRT-5** or its solutions be disposed of down the drain or in regular trash.[1][10]

## Disposal of Solid iCRT-5 Waste



- Waste Collection: Collect any unused, expired, or contaminated solid iCRT-5 in a
  designated, sealable, and clearly labeled hazardous waste container.[10] The container must
  be compatible with the chemical.
- Labeling: The container must be labeled with the words "Hazardous Waste," the full chemical name ("iCRT-5"), the quantity of the waste, the date of generation, and the principal investigator's name and contact information.[1][11] Do not use abbreviations or chemical formulas on the label.[1]
- Storage: Store the sealed waste container in a designated satellite accumulation area.[12]
   [13] This area should be secure and away from incompatible materials.
- Disposal Request: Once the container is full or ready for disposal, submit a hazardous waste pickup request to your institution's Environmental Health & Safety (EH&S) department.[9]

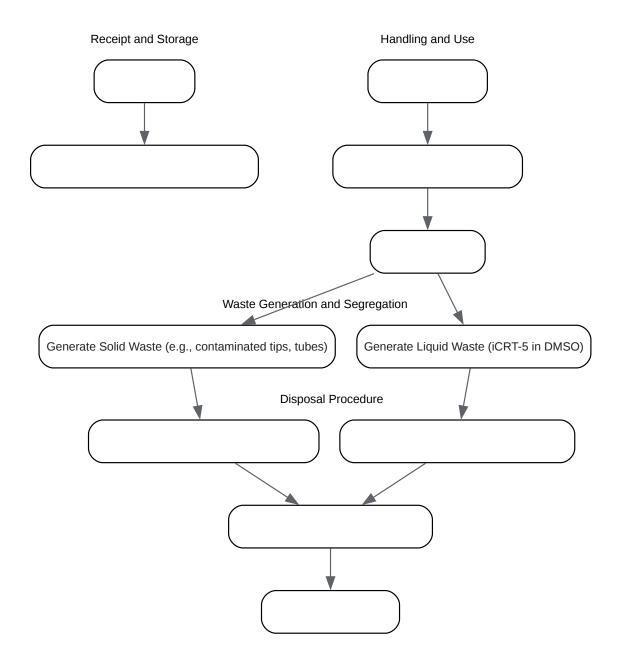
### Disposal of iCRT-5 in DMSO Solution

- Waste Segregation: Solutions of **iCRT-5** in DMSO should be collected in a separate liquid waste container designated for non-halogenated organic solvents.[2][14] Do not mix with incompatible waste streams such as acids or bases.[2][9]
- Container Selection: Use a sealable, chemical-resistant container, preferably plastic, to collect the liquid waste.[1] Ensure the container is in good condition and has a secure, leak-proof cap.[8][13]
- Labeling: Clearly label the liquid waste container with "Hazardous Waste," and list all chemical constituents by their full name and approximate percentage (e.g., "iCRT-5 (<1%) in Dimethyl Sulfoxide (DMSO) (>99%)").[1][11] Include the date and responsible personnel's information.
- Storage: Keep the liquid waste container tightly sealed when not in use and store it in a secondary containment bin within a designated satellite accumulation area.[8][13]
- Arrange for Pickup: Contact your institution's EH&S department to arrange for the collection and disposal of the hazardous liquid waste.

## **Experimental Workflow for Handling and Disposal**



The following diagram illustrates the general workflow from receiving and handling **iCRT-5** to its final disposal.



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Caption: Workflow for iCRT-5 from receipt to disposal.



By adhering to these procedures, researchers can ensure the safe handling and proper disposal of **iCRT-5**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines for any additional requirements.

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